

Technical Guide: rac-2-Aminobutyric Acid-d3 in Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *rac*-2-Aminobutyric Acid-*d*3

Cat. No.: B595061

[Get Quote](#)

CAS Number: 1219373-19-9

This technical guide provides an in-depth overview of **rac-2-Aminobutyric Acid-d3**, a deuterated stable isotope-labeled compound. It is intended for researchers, scientists, and drug development professionals utilizing this compound as an internal standard in quantitative analytical methods, particularly in mass spectrometry-based studies.

Core Compound Data

The following table summarizes the key quantitative data for **rac-2-Aminobutyric Acid-d3**.

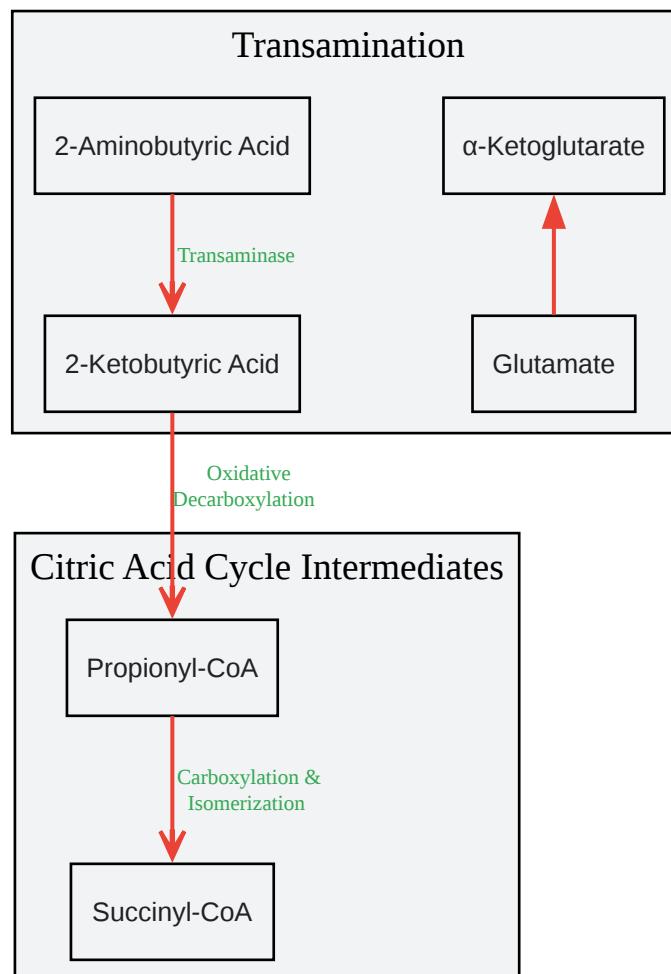
Property	Value	Source
CAS Number	1219373-19-9	[1]
Molecular Formula	C ₄ H ₆ D ₃ NO ₂	[2]
Molecular Weight	106.14 g/mol	[2]
Synonyms	(+/-)-2-Aminobutanoic Acid-d3, (+/-)- α -Aminobutyric Acid-d3, DL- α -2-Aminobutyric Acid-d3	[1]
Purity	>95% (HPLC)	[3]
Isotopic Purity	Information not publicly available in search results. Typically >98% for commercially available stable isotope standards.	
Physical Form	Solid	
Solubility	Slightly soluble in DMSO, Methanol, and Water	
Storage	Refrigerator, 2-8°C	

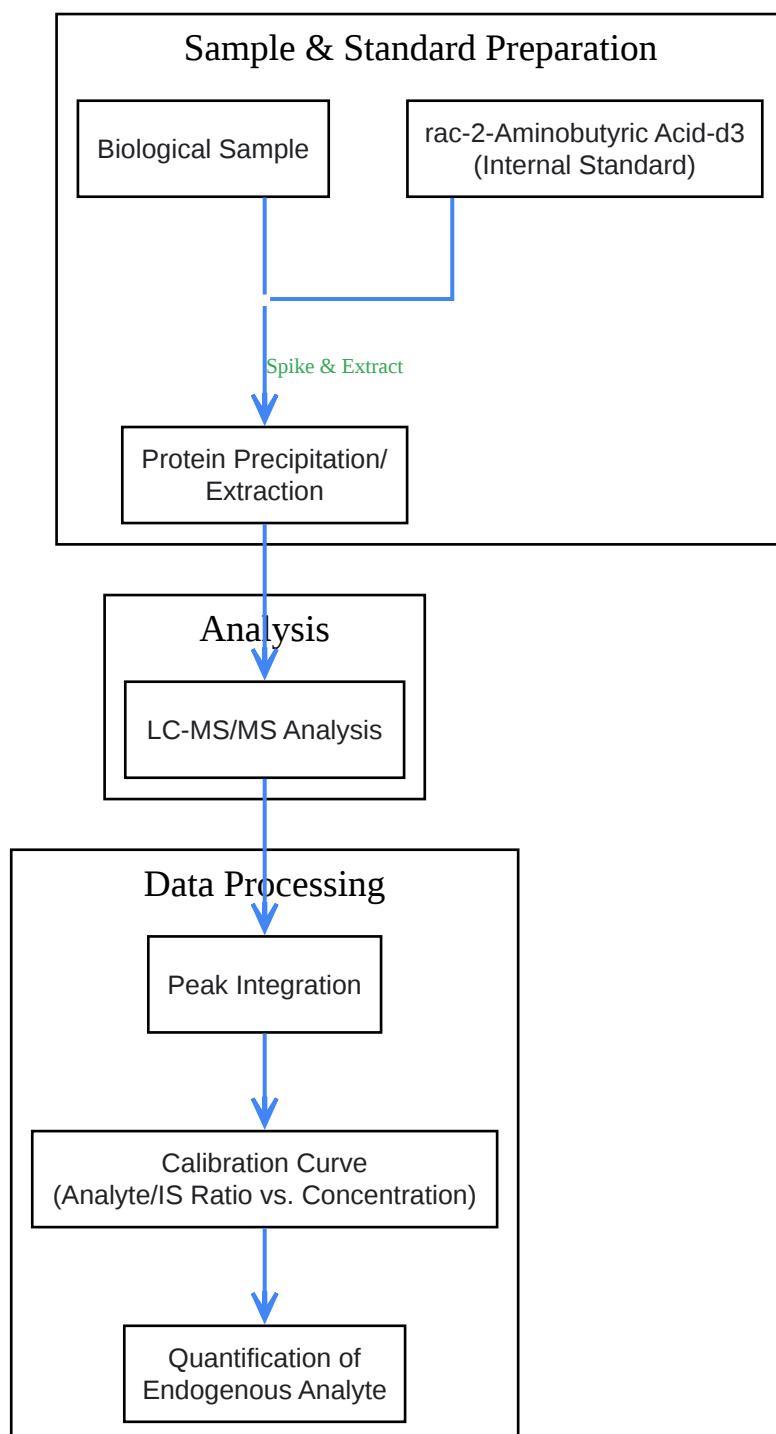
Metabolic Pathways

2-Aminobutyric acid is a non-proteinogenic amino acid involved in cellular metabolism. The following diagrams illustrate its biosynthesis and general degradation pathway.

Biosynthesis of (S)-2-Aminobutyric Acid

The biosynthesis of the (S)-enantiomer of 2-aminobutyric acid typically starts from L-threonine. This pathway is particularly relevant in microbial systems.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rac-2-氨基丁酸-d3-上海洽姆分析技术有限公司 [charm17.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. (±)-3-Amino-iso-butyric-2,3,3-d3 Acid | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Technical Guide: rac-2-Aminobutyric Acid-d3 in Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b595061#rac-2-aminobutyric-acid-d3-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com